

Technical Guide: Synthesis and Purification of 4'-Hydroxy Flurbiprofen-d3

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Compound of Interest

Compound Name: 4'-Hydroxy Flurbiprofen-d3

CAS No.: 1189694-02-7

Cat. No.: B563163

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Executive Summary

4'-Hydroxy Flurbiprofen-d3 (CAS: 1189694-02-7) is the stable isotope-labeled analog of the primary oxidative metabolite of Flurbiprofen. It serves as the critical Internal Standard (IS) for the quantitative analysis of Flurbiprofen and its metabolites in biological matrices using LC-MS/MS.

The accurate quantification of 4'-hydroxy flurbiprofen is essential for phenotyping CYP2C9 activity, as the hydroxylation at the 4'-position is the rate-limiting metabolic step governed by this enzyme. This guide details a high-fidelity synthetic route incorporating a deuterium label () at the

-methyl position, ensuring isotopic stability and minimal kinetic isotope effects during chromatographic elution.

Chemical Identity & Structural Logic

Property	Detail
Chemical Name	3,3,3-trideuterio-2-[3-fluoro-4-(4-hydroxyphenyl)phenyl]propanoic acid
Molecular Formula	
Molecular Weight	263.28 g/mol
Isotopic Label	on the -methyl group ()
Core Scaffold	2-Fluoro-biphenyl propionic acid
Metabolic Target	CYP2C9-mediated 4'-hydroxylation

Why -Methyl-d3 Labeling?

Labeling the

-methyl group is superior to ring deuteration for two reasons:

- Metabolic Stability: The

-methyl group is not the primary site of metabolism (which is the 4'-phenyl ring), reducing the risk of label loss during bioanalysis.

- Synthetic Accessibility: It allows for the late-stage introduction of the isotope via alkylation with Iodomethane-d3 (
)

), maximizing the yield of the expensive isotopic reagent.

Retrosynthetic Analysis

The synthesis is designed to assemble the biphenyl core first, followed by the construction of the propionic acid side chain. The final steps involve the introduction of the deuterium label and the deprotection of the hydroxyl group.

Strategic Disconnections:

- C-C Bond Formation (Biphenyl Core): Suzuki-Miyaura coupling between a fluorinated phenyl halide and a protected hydroxyphenyl boronic acid.
- Side Chain Construction: Transformation of an aryl bromide to an aryl acetic acid.
- Isotope Incorporation:
 - Alkylation of the aryl acetate ester using
 - .
- Deprotection: Simultaneous or stepwise cleavage of the ester and ether protecting groups.

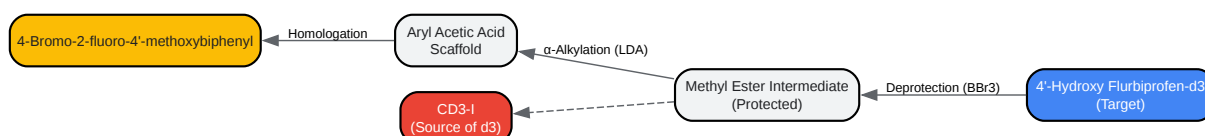


Figure 1: Retrosynthetic Strategy for 4'-Hydroxy Flurbiprofen-d3

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Detailed Synthesis Protocol

Step 1: Assembly of the Biphenyl Core

Objective: Synthesize 4'-Methoxy-2-fluoro-4-bromobiphenyl.

- Reagents: 4-Bromo-1-iodo-2-fluorobenzene (1.0 eq), 4-Methoxyphenylboronic acid (1.1 eq), (0.05 eq), (2.0 eq).
- Solvent: Toluene/Ethanol/Water (4:1:1).

Protocol:

- Charge a reaction vessel with the aryl iodide and boronic acid.
- Degas the solvent mixture with argon for 15 minutes.
- Add the catalyst () and base ().
- Heat to reflux (90°C) for 12 hours under inert atmosphere.
- Workup: Cool, dilute with EtOAc, wash with brine. Dry over and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc 95:5).
- Yield: Expect ~85% as a white solid.

Step 2: Synthesis of the Aryl Acetic Acid Intermediate

Objective: Convert the aryl bromide to 2-(2-Fluoro-4'-methoxybiphenyl-4-yl)acetic acid.

- Method: Pd-catalyzed malonate coupling followed by decarboxylation (superior to Grignard for functional group tolerance).
- Reagents: Diethyl malonate, , XPhos.

Protocol:

- Couple the Step 1 product with diethyl malonate in dioxane at 100°C.
- Hydrolyze the resulting malonate ester using NaOH (aq) at reflux to effect decarboxylation.
- Acidify to pH 2 to precipitate the aryl acetic acid.

- Recrystallize from Toluene/Heptane.

Step 3: Isotopic Labeling (-Methylation)

Objective: Introduce the

group to form the propionic acid skeleton.

- Reagents: Methanol (for esterification),
, LDA (Lithium Diisopropylamide), Iodomethane-d₃ (
, >99.5 atom % D).

Protocol:

- Esterification: Reflux the aryl acetic acid in Methanol with catalytic
to form the methyl ester. Isolate the ester.
- Alkylation:
 - Dissolve the methyl ester in anhydrous THF and cool to -78°C.
 - Add LDA (1.1 eq) dropwise over 20 minutes. Stir for 30 minutes to generate the enolate.
 - Add Iodomethane-d₃ (1.2 eq) dissolved in THF dropwise.
 - Allow the reaction to warm slowly to 0°C over 2 hours.
- Quench: Add saturated
. Extract with ether.
- Note: This step creates the chiral center. The product will be a racemic mixture of the deuterated methyl ester.

Step 4: Global Deprotection

Objective: Remove the methyl ester and the phenolic methyl ether to yield **4'-Hydroxy Flurbiprofen-d3**.

- Reagents: Boron Tribromide () in .

Protocol:

- Dissolve the Step 3 intermediate in dry at -78°C.
- Add (1M in DCM, 4.0 eq) dropwise.

will cleave both the methyl ether (to -OH) and hydrolyze the methyl ester (to -COOH) under vigorous conditions, or a stepwise approach can be used (LiOH hydrolysis first, then).

- Recommendation: Use LiOH/THF/Water first to hydrolyze the ester (room temp, 4h). Isolate the acid. Then treat with (2 eq) at 0°C to deprotect the phenol. This prevents side reactions.

- Quench: Carefully add ice water.
- Extraction: Extract into EtOAc. The product is amphiphilic; pH adjustment to ~4.5 may maximize recovery.

Purification and Characterization

Purification Strategy

Since the final product serves as an analytical standard, purity >98% is required.

- Semi-Preparative HPLC:

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 10 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 30% B to 80% B over 20 minutes.
- Recrystallization: If HPLC is unavailable, recrystallize from Acetone/Hexane.

Validation Parameters

All batches must be validated against the following criteria:

Test	Method	Acceptance Criteria
Chemical Purity	HPLC-UV (254 nm)	> 98.0%
Isotopic Enrichment	HRMS or ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted"> -NMR	> 99.0% isotopic purity (d0 < 0.5%)
Structure Confirmation	-NMR (DMSO-)	Absence of -methyl doublet (replaced by singlet/silent). Presence of phenolic -OH. [1] [2] [3]
Mass Analysis	LC-MS (ESI-)	= 262.1 (approx). Shift of +3 Da vs native.

Metabolic Context & Application

Understanding the biological context ensures the standard is used correctly in assays.

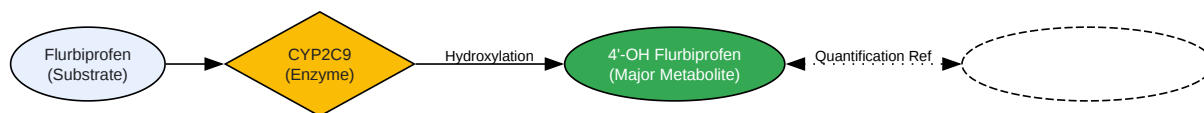


Figure 2: CYP2C9-mediated Metabolism and IS Application

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[4][5][6] Experimental Usage:

- Stock Solution: Dissolve in DMSO (up to 25 mg/mL). Store at -80°C.
- Working Solution: Dilute in Methanol/Water (50:50) for spiking into plasma samples.[7]
- Mass Spec Transition: Monitor the transition corresponding to the loss of the deuterated carboxyl moiety if performing decarboxylation studies, or standard MRM transitions.
 - Native: 259.1
195.0 (approx)
 - d3-Standard: 262.1
198.0 (Mass shift retained in fragment).

References

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- Product Data: PubChem Compound Summary for **4'-Hydroxy Flurbiprofen-d3**.

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